

safety and handling precautions for Rhodamine 800 powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodamine 800

Cat. No.: B008624

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Rhodamine 800** Powder

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Rhodamine 800** powder. It is intended for use by professionals in research and development environments who are familiar with standard laboratory safety procedures. **Rhodamine 800** is a near-infrared fluorescent dye, and while specific toxicological data is limited, a cautious approach to handling is warranted based on the general properties of chemically similar compounds and the potential for adverse health effects.

Hazard Identification and Classification

Rhodamine 800 is not extensively classified under the Globally Harmonized System (GHS). However, based on data from various suppliers and databases, it should be handled as a substance with potential for acute toxicity, skin irritation, and serious eye irritation. The perchlorate salt form may also present oxidizing properties.

GHS Hazard Statements (Potential):

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1]

- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.[1]
- H272: May intensify fire; oxidizer.

It is crucial to note that comprehensive toxicological studies for **Rhodamine 800** are not readily available. Therefore, all handling procedures should be based on the precautionary principle.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Rhodamine 800** is essential for its safe handling and storage.

| Property | Value |
|-------------------|--|
| CAS Number | 137993-41-0 |
| Molecular Formula | C ₂₆ H ₂₆ ClN ₃ O ₅ |
| Molecular Weight | 495.95 g/mol |
| Appearance | Dark purple to brown powder/crystals |
| Solubility | Soluble in ethanol, DMSO, and DMF. Soluble in water. |
| Fluorescence | λ_{ex} ~682 nm; λ_{em} ~712 nm in methanol |

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) is required.

Engineering Controls

- Ventilation: Work with **Rhodamine 800** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of dust particles.

- Containment: For procedures that may generate significant amounts of dust, use of a glove box is recommended.

Personal Protective Equipment (PPE)

| PPE Type | Specification |
|------------------------|--|
| Eye/Face Protection | Chemical safety goggles or a face shield are mandatory to protect against dust particles. |
| Skin Protection | A lab coat and disposable nitrile gloves should be worn at all times. Change gloves immediately if they become contaminated. |
| Respiratory Protection | For situations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved N95 or higher-rated particulate respirator should be used. |

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

- Handling:
 - Avoid the formation of dust and aerosols.
 - Do not breathe dust.
 - Wash hands thoroughly after handling.
 - Avoid contact with skin and eyes.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Keep away from heat, sparks, and open flames.

- Store away from incompatible materials, such as strong oxidizing agents.

First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water. Seek immediate medical attention. |

Accidental Release Measures

In the case of a spill, follow a pre-planned emergency procedure. The following is a detailed protocol for a small-scale laboratory spill of **Rhodamine 800** powder.

Experimental Protocol: Small-Scale Spill Response

Objective: To safely clean and decontaminate a small spill (less than 1 gram) of **Rhodamine 800** powder.

Materials:

- Personal Protective Equipment (PPE): Lab coat, safety goggles, nitrile gloves, N95 respirator.
- Spill Kit: Absorbent pads, dry sand or vermiculite, plastic dustpan and brush, sealable plastic bags for waste disposal, 70% ethanol solution, paper towels.

Procedure:

- Evacuate and Secure the Area:
 - Immediately alert others in the vicinity of the spill.
 - Restrict access to the spill area.
- Don Appropriate PPE:
 - Put on a lab coat, safety goggles, two pairs of nitrile gloves, and an N95 respirator.
- Contain the Spill:
 - If the powder is spreading, carefully cover it with dry sand or vermiculite to prevent further dispersal.
- Clean Up the Spill:
 - Carefully sweep the spilled powder and absorbent material into a plastic dustpan.
 - Avoid creating dust. If necessary, lightly dampen the powder with a 70% ethanol solution to minimize airborne particles.
 - Transfer the collected material into a sealable plastic bag.
- Decontaminate the Area:
 - Wipe the spill area with paper towels dampened with 70% ethanol.
 - Start from the outer edge of the spill and work inwards.
 - Place all used paper towels into the waste bag.

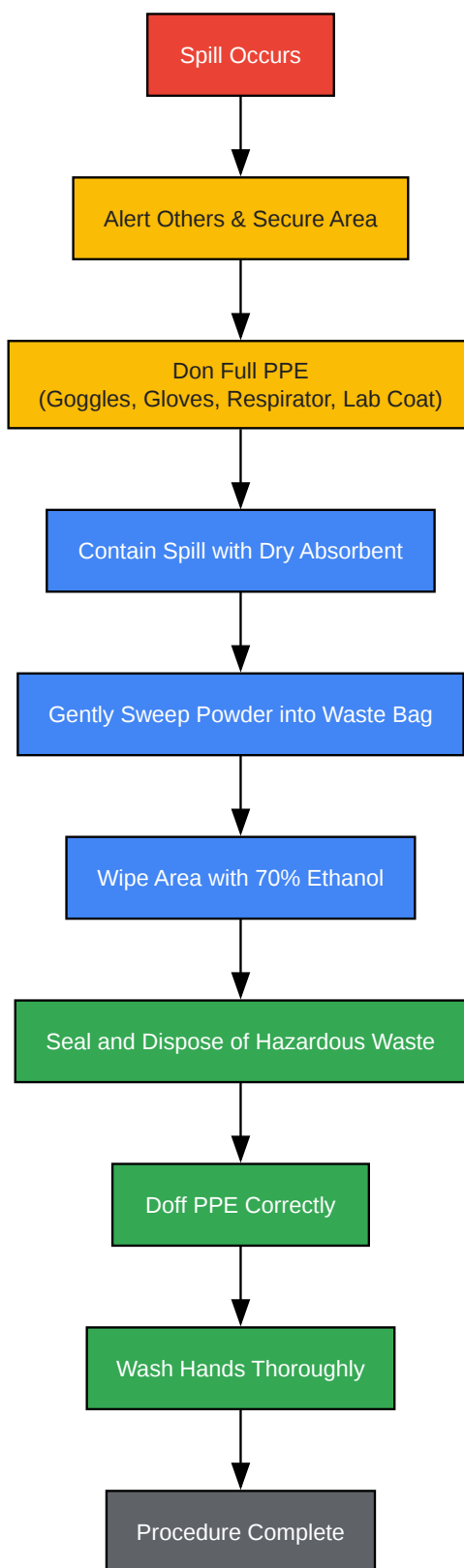
- Dispose of Waste:
 - Seal the plastic bag containing the spilled material and contaminated cleaning supplies.
 - Place this bag into a second sealable bag for secondary containment.
 - Label the bag as "Hazardous Waste: **Rhodamine 800**" and dispose of it according to your institution's hazardous waste disposal procedures.
- Doff PPE and Personal Hygiene:
 - Remove PPE in the correct order to avoid cross-contamination (gloves, goggles, respirator, lab coat).
 - Wash hands thoroughly with soap and water.

Toxicological and Ecotoxicological Information

As of the date of this guide, there is a significant lack of quantitative toxicological and ecotoxicological data for **Rhodamine 800**. No specific LD50, LC50, Permissible Exposure Limits (PEL), or Threshold Limit Values (TLV) have been established. Some in-vitro studies suggest low toxicity at concentrations used for cellular imaging. However, the absence of comprehensive data necessitates that **Rhodamine 800** be handled with care, assuming it may be harmful.

Visual Workflow for Spill Response

The following diagram illustrates the logical flow of the small-scale spill response protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a small-scale **Rhodamine 800** powder spill.

Disclaimer: This guide is intended for informational purposes only and does not supersede any local, state, or federal regulations, or your institution's specific safety protocols. Always consult the most recent Safety Data Sheet (SDS) provided by the supplier and your institution's Environmental Health and Safety (EHS) department for the most current and comprehensive information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rhodamine 800 | C₂₆H₂₆CIN₃O₅ | CID 127750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [safety and handling precautions for Rhodamine 800 powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008624#safety-and-handling-precautions-for-rhodamine-800-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com